

Essential Safety and Disposal Procedures for Ro 23-7637

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro 23-7637

Cat. No.: B1680666

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Disclaimer: This document provides guidance on the proper disposal of the research chemical **Ro 23-7637** based on available data. A complete, verified Safety Data Sheet (SDS) for **Ro 23-7637** is not publicly available. Therefore, it is imperative to consult the official SDS provided by your supplier and contact your institution's Environmental Health and Safety (EHS) department for specific disposal instructions tailored to your location and regulations. The information herein should be used as a supplementary resource to enhance safety awareness.

Ro 23-7637 is an orally active, efficacious antiobesity agent used in research settings[1][2]. Due to its potent biological activity and potential hazards, including being harmful if swallowed, fatal if inhaled, and a suspected mutagen, stringent safety and disposal protocols are paramount.

Chemical and Hazard Information

A summary of the known properties and hazards associated with substances related to **Ro 23-7637** is presented below. This information underscores the critical need for cautious handling and disposal.

Property	Data	Source
CAS Number	107071-66-9	[3]
Molecular Weight	480.7 g/mol	[3]
GHS Hazard Statements	H302: Harmful if swallowed	
	H330: Fatal if inhaled	
	H341: Suspected of causing genetic defects	
Precautionary Statements	P201: Obtain special instructions before use	
	P260: Do not breathe dust	
	P280: Wear protective gloves/protective clothing/eye protection/face protection	
	P284: Wear respiratory protection	

Proper Disposal Procedures

Given the significant hazards, particularly the acute inhalation toxicity and potential for genetic defects, all waste containing **Ro 23-7637** must be treated as hazardous waste.

Step 1: Personal Protective Equipment (PPE)

Before handling **Ro 23-7637** or its waste, ensure you are wearing the appropriate PPE:

- Respiratory Protection: A NIOSH-approved respirator is essential, especially when handling the solid compound or any procedure that could generate dust or aerosols.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Eye Protection: Safety glasses with side shields or goggles.

- Body Protection: A lab coat or chemical-resistant apron.

Step 2: Waste Segregation and Collection

- Solid Waste:
 - Collect all solid waste contaminated with **Ro 23-7637** (e.g., unused compound, contaminated filter paper, weighing boats) in a dedicated, clearly labeled hazardous waste container.
 - The container should be made of a compatible material and have a secure lid.
- Liquid Waste:
 - Collect all liquid waste containing **Ro 23-7637** (e.g., solutions, reaction mixtures) in a dedicated, sealed, and leak-proof hazardous waste container.
 - Do not mix with other solvent waste streams unless explicitly permitted by your EHS department.
- Sharps Waste:
 - Any sharps (e.g., needles, pipette tips) contaminated with **Ro 23-7637** must be disposed of in a designated sharps container for hazardous chemical waste.

Step 3: Labeling

All waste containers must be clearly labeled with:

- The words "Hazardous Waste"
- The full chemical name: "**Ro 23-7637**"
- The specific hazards: "Toxic," "Mutagen"
- The accumulation start date

Step 4: Storage

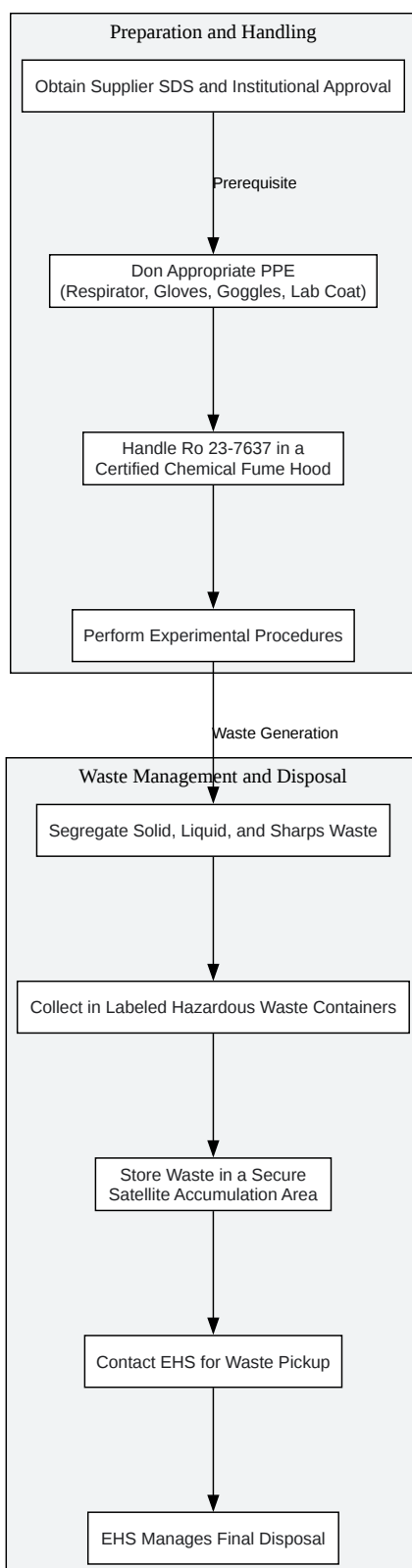
Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory. The storage area should be well-ventilated and have secondary containment to prevent spills.

Step 5: Disposal

- Never dispose of **Ro 23-7637** down the drain or in the regular trash.
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Provide the EHS department with a complete and accurate inventory of the waste.

Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the critical steps for safely handling **Ro 23-7637** from receipt to disposal.



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Caption: Workflow for safe handling and disposal of **Ro 23-7637**.

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References

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